

Essential Safety and Operational Guide for Phenylboronic Acid-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenylboronic acid-13C6

Cat. No.: B13841126

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **Phenylboronic acid-13C6**. The following procedures are based on established safety protocols for phenylboronic acid and are intended for use by trained research, scientific, and drug development professionals. While the isotopic labeling with Carbon-13 does not significantly alter the chemical's reactivity or hazards, all handling should be performed with the assumption that it carries the same risks as the unlabeled compound.

Hazard Identification and Personal Protective Equipment (PPE)

Phenylboronic acid is classified as harmful if swallowed and can cause skin and eye irritation. [1] It is also hygroscopic, meaning it readily absorbs moisture from the air. [2][3] Adherence to proper PPE protocols is mandatory to ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[1][2][4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). [5] A complete lab coat or chemical-resistant suit is required.[1][4]	EN 374 (EU)[5][6]
Respiratory Protection	For nuisance exposures or dust formation, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection or in the case of exceeding exposure limits, an OV/AG/P99 (US) or ABEK-P2 (EU) respirator is recommended.[1][4]	NIOSH (US) or EN 143/149 (EU)[6]

Note: Always inspect gloves for integrity before use and dispose of them properly after handling the chemical.[4] Wash hands thoroughly after handling.[1][4]

Handling and Storage Protocols

Safe handling and storage are critical to maintaining the integrity of **Phenylboronic acid-13C6** and ensuring a safe laboratory environment.

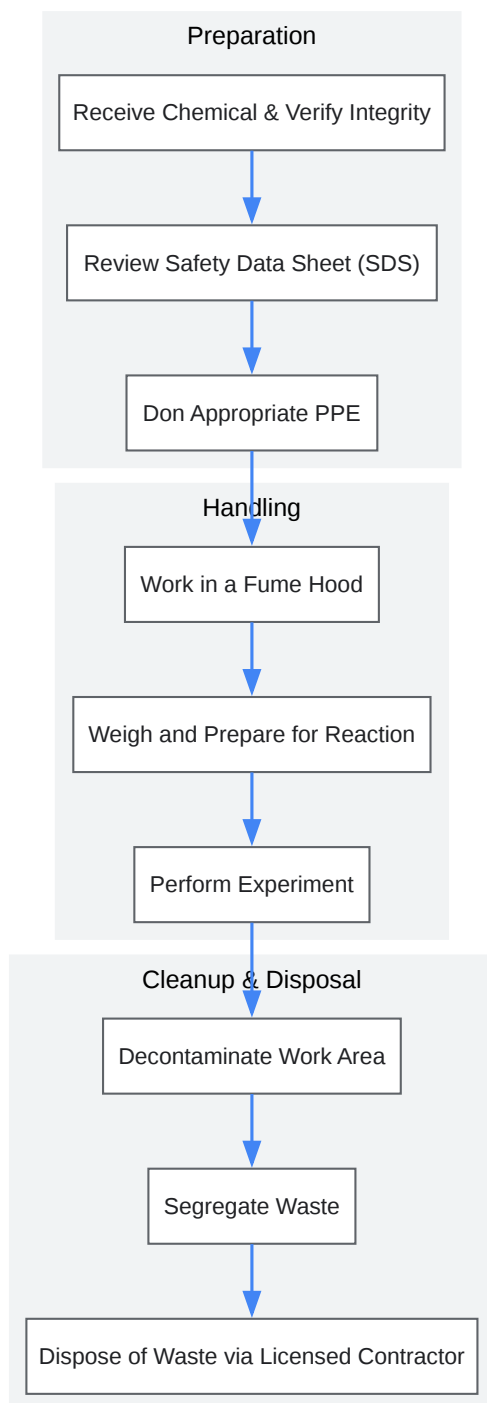
Table 2: Handling and Storage Guidelines

Aspect	Procedure
Handling	Work in a well-ventilated area, preferably inside a chemical fume hood.[6][7] Avoid the formation and inhalation of dust and aerosols.[1][4][6] Do not eat, drink, or smoke in the handling area.[1][2]
Storage	Store in a cool, dry, and well-ventilated place.[1][2][4][6] Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[1][2][4]
Incompatible Materials	Avoid contact with strong oxidizing agents, strong acids, and strong bases.[2]

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **Phenylboronic acid-13C6** from receipt to disposal.

Operational Workflow for Phenylboronic Acid-13C6

[Click to download full resolution via product page](#)Operational Workflow for **Phenylboronic Acid-13C6**

Spill and Disposal Plan

A clear and concise plan for managing spills and waste is crucial for maintaining laboratory safety and environmental compliance.

Table 3: Spill and Disposal Procedures

Procedure Type	Action
Spill Cleanup	In case of a spill, evacuate the area and ensure adequate ventilation. ^[1] Wear appropriate PPE, including respiratory protection. ^{[1][4]} Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. ^{[1][2][4]}
Waste Disposal	Dispose of Phenylboronic acid-13C6 and any contaminated materials as hazardous waste. ^[3] This should be done through a licensed disposal company. ^[4] Do not allow the product to enter drains. ^{[1][4]} Contaminated packaging should be handled in the same manner as the substance itself. ^[3]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Procedures

Exposure Route	First Aid Action
In case of eye contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2][8] Seek medical attention.[2][8]
In case of skin contact	Wash off immediately with soap and plenty of water for at least 15 minutes.[2][4] If skin irritation persists, consult a physician.[2]
If inhaled	Move the person to fresh air. If breathing is difficult, give oxygen.[8] If not breathing, give artificial respiration.[2][4] Seek medical attention.[2][4][8]
If swallowed	Rinse mouth with water.[2][4] Do NOT induce vomiting.[8] Call a physician or poison control center immediately.[2]

This document is intended to provide essential guidance. Always refer to the full Safety Data Sheet (SDS) for complete information and perform a thorough risk assessment before beginning any work with **Phenylboronic acid-13C6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenylboronic acid - Safety Data Sheet [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. carlroth.com [carlroth.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. benchchem.com [benchchem.com]

- 7. aobchem.com [aobchem.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Phenylboronic Acid-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13841126#personal-protective-equipment-for-handling-phenylboronic-acid-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com